

Spectroscopic and Synthetic Profile of 1H-Indole, 2-(2-furanyl)-: A Technical Guide

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Compound of Interest

Compound Name: 1H-Indole, 2-(2-furanyl)-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the heterocyclic compound **1H-Indole, 2-(2-furanyl)-**, a molecule of interest in medicinal chemistry and materials science. This document compiles available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside relevant experimental protocols to facilitate its synthesis and characterization.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **1H-Indole, 2-(2-furanyl)-**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
8.41	br s	NH	
7.61	d	7.9	H-7
7.50	dd	1.8, 0.8	H-5'
7.40	d	8.1	H-4
7.15-7.07	m	H-5, H-6	
6.84	d	3.4	H-3'
6.77	d	1.0	H-3
6.53	dd	3.4, 1.8	H-4'

Solvent: CDCl₃

¹³C NMR (Carbon-13 NMR) Data

Chemical Shift (δ) ppm	Assignment
149.3	C-2'
142.5	C-5'
136.7	C-7a
133.0	C-2
128.5	C-3a
122.2	C-6
120.7	C-5
120.2	C-4
111.0	C-7
110.0	C-4'
106.6	C-3'
100.2	C-3

Solvent: CDCl₃

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Assignment
3425	N-H stretching
3120-3050	Aromatic C-H stretching
1610, 1580, 1450	Aromatic C=C stretching
1250	C-O-C stretching (furan)
740	C-H out-of-plane bending

Mass Spectrometry (MS)

m/z	Assignment
183	[M] ⁺ (Molecular Ion)
154	[M - CHO] ⁺
127	[M - C ₂ H ₂ O] ⁺

Experimental Protocols

The spectroscopic data presented above are typically obtained through standard analytical techniques. Below are generalized experimental protocols for the synthesis and characterization of **1H-Indole, 2-(2-furanyl)-**.

Synthesis of 1H-Indole, 2-(2-furanyl)-

A common synthetic route involves a palladium-catalyzed cross-coupling reaction, such as a Suzuki or Stille coupling, between a 2-haloindole derivative and a furanboronic acid or stannane derivative.

Example Protocol (Suzuki Coupling):

- **Reaction Setup:** To a flame-dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add 2-bromoindole (1.0 eq.), 2-furanylboronic acid (1.2 eq.), a palladium catalyst such as Pd(PPh₃)₄ (0.05 eq.), and a base such as K₂CO₃ (2.0 eq.).
- **Solvent Addition:** Add a degassed solvent system, typically a mixture of toluene and water (e.g., 4:1 v/v).
- **Reaction:** Heat the mixture to reflux (approximately 90-100 °C) and monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Add water and extract with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate) to afford pure **1H-Indole, 2-(2-furanyl)-**.

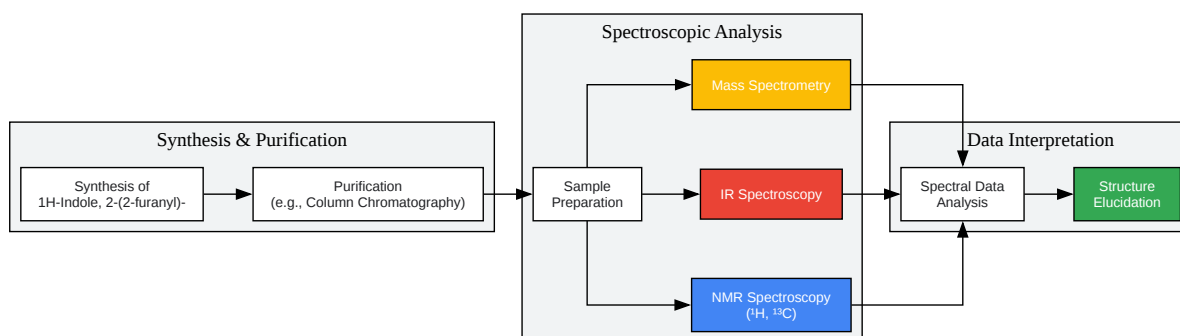
Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a frequency of 400 MHz or higher. The sample is typically dissolved in a deuterated solvent such as chloroform- d (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$), with tetramethylsilane (TMS) used as an internal standard.
- **IR Spectroscopy:** The IR spectrum is obtained using a Fourier-transform infrared (FTIR) spectrometer. The sample can be analyzed as a thin film on a salt plate (e.g., NaCl or KBr) or as a KBr pellet.
- **Mass Spectrometry:** The mass spectrum is typically recorded using an electron ionization (EI) source. The sample is introduced into the mass spectrometer, and the resulting fragmentation pattern is analyzed.

Visualizations

General Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic analysis of a synthesized compound like **1H-Indole, 2-(2-furanyl)-**.



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Caption: General workflow from synthesis to spectroscopic analysis and structure elucidation.

This guide serves as a foundational resource for professionals engaged in the synthesis and analysis of **1H-Indole, 2-(2-furanyl)-**. The provided data and protocols are intended to support further research and development in related fields.

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